



PRL-2915: A Potent Tool for Elucidating Somatostatin Receptor 2 Signaling

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Compound of Interest		
Compound Name:	PRL 2915	
Cat. No.:	B3251364	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

PRL-2915 is a potent and selective antagonist of the human somatostatin subtype 2 receptor (sst2), a member of the G protein-coupled receptor (GPCR) family. With a high binding affinity, PRL-2915 serves as a critical tool for investigating the diverse signaling pathways regulated by sst2 activation. These pathways are implicated in a wide range of physiological processes, including hormone secretion, cell proliferation, and neurotransmission, making sst2 a significant target for drug discovery in oncology and endocrinology.

The activation of sst2 by its endogenous ligand, somatostatin, classically leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[1] Beyond this canonical pathway, sst2 signaling can modulate other critical intracellular cascades, including the mitogen-activated protein kinase (MAPK/ERK) and phosphoinositide 3-kinase (PI3K)/Akt pathways. PRL-2915, by selectively blocking these actions at sst2, allows for the precise dissection of these signaling events and the physiological consequences of their inhibition.

These application notes provide detailed protocols for utilizing PRL-2915 in key in vitro assays to study sst2 signaling, including radioligand binding assays, functional cAMP and phospho-ERK assays, and an ex vivo functional assay using rat aortic rings.



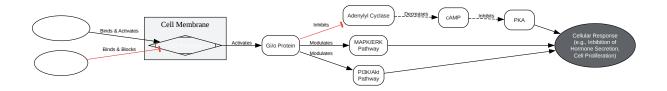
Quantitative Data

The following table summarizes the key quantitative parameters of PRL-2915.

Parameter	Value	Receptor	Reference
Ki	12 nM	Human sst2	[2][3]

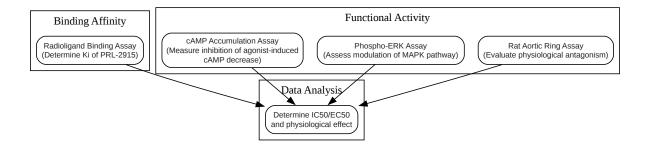
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and experimental approaches, the following diagrams are provided.



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Caption: sst2 Signaling Pathways and Point of Inhibition by PRL-2915.





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References

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